

# Personal protective equipment for handling Trisodium arsenite

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## Compound of Interest

Compound Name: Trisodium arsenite

Cat. No.: B083169

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## Essential Safety and Handling Guide for Trisodium Arsenite

This guide provides critical safety and logistical information for handling **Trisodium arsenite**, tailored for research and drug development professionals. It outlines procedural, step-by-step guidance for safe operations and disposal.

### Hazard Summary

**Trisodium arsenite** is a highly toxic and carcinogenic compound. Acute exposure can be fatal, and chronic exposure may lead to severe health issues, including damage to the nervous system, liver, and skin.<sup>[1][2][3]</sup> It is crucial to handle this substance with extreme caution and adhere to all safety protocols.

| Hazard Classification          | Description   |
|--------------------------------|---|
| Acute Toxicity (Oral)          | Fatal if swallowed.   |
| Carcinogenicity                | May cause cancer (skin and lung).[2]  |
| Skin Corrosion/Irritation      | Causes severe skin burns.   |
| Eye Damage/Irritation          | Causes serious eye damage.  |
| Specific Target Organ Toxicity | Causes damage to organs through prolonged or repeated exposure (respiratory, cardiovascular, and gastrointestinal systems). |
| Aquatic Hazard                 | Very toxic to aquatic life with long-lasting effects.   |

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.[1][4] Always inspect PPE before use and do not wear it outside of the designated work area.[1][5]

| PPE Category             | Specifications   |
|--------------------------|--|
| Hand Protection          | Wear two pairs of nitrile gloves.[6] Change gloves frequently and immediately if contaminated.[1]  |
| Eye and Face Protection  | Use safety glasses with side-shields or chemical safety goggles.[6][7] A face shield is required when there is a risk of splashing.[4][8]                |
| Skin and Body Protection | Wear a lab coat, coveralls, or an impervious suit.[4][9] Closed-toe shoes are mandatory.[1] For larger quantities, impervious boots may be necessary.[4] |
| Respiratory Protection   | A NIOSH-approved respirator is required when dust may be generated or if airborne concentrations exceed exposure limits.[4]                              |

## Handling Procedures and Operational Plan

All work with **Trisodium arsenite** must be conducted within a designated area, clearly marked with hazard signs.<sup>[5][6]</sup>

- Preparation:
  - Ensure an emergency eyewash station and safety shower are accessible.<sup>[5][10]</sup>
  - Work must be performed inside a certified chemical fume hood.<sup>[6]</sup>
  - Keep quantities to a minimum.<sup>[5][6]</sup>
- Handling:
  - Avoid the formation of dust and aerosols.<sup>[7]</sup>
  - Do not eat, drink, or smoke in the designated area.<sup>[4][7]</sup>
  - Wash hands thoroughly after handling, even if gloves were worn.<sup>[6]</sup>
- Storage:
  - Store in a cool, dry, and well-ventilated area.<sup>[7]</sup>
  - Keep containers tightly closed and store in a locked cabinet.<sup>[7]</sup>
  - Store away from incompatible materials such as acids and oxidizing agents.<sup>[2][5]</sup>  
Containers should be clearly labeled as "Health Hazard" and "Particularly Hazardous Substance".<sup>[6]</sup>

## Emergency Procedures

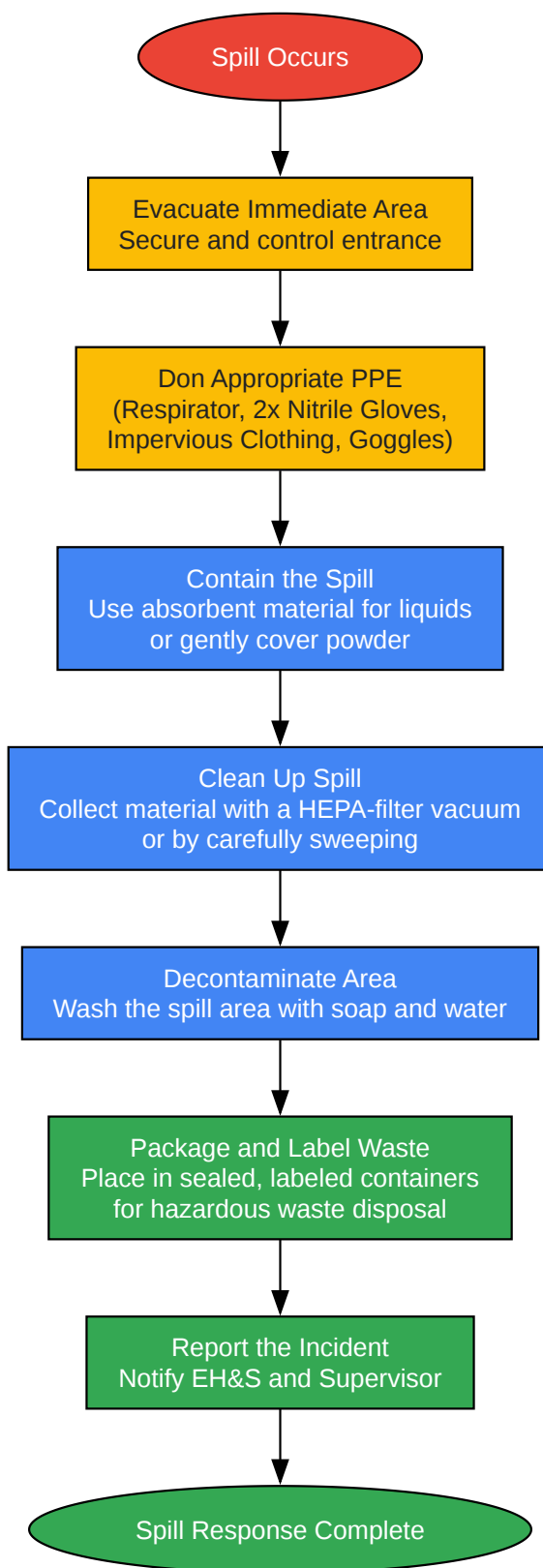
Immediate and appropriate action is critical in the event of an exposure or spill.

### First Aid Measures

| Exposure Route | First Aid Protocol  |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3] Do not use mouth-to-mouth resuscitation.[3]   |
| Skin Contact   | Immediately remove all contaminated clothing. [11] Wash the affected area with copious amounts of soap and water for at least 15 minutes.[2][11] Seek immediate medical attention.[1]                               |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[3][11] Remove contact lenses if present and easy to do. Seek immediate medical attention.[1] |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]  |

### Spill Response Plan

Any spill of **Trisodium arsenite** should be treated as a major event.[5] Evacuate the area and follow the established protocol.



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Caption: Workflow for responding to a **Trisodium arsenite** spill.

## Disposal Plan

All **Trisodium arsenite** waste is considered hazardous waste.<sup>[5]</sup>

- Collection:
  - All solid waste, including contaminated gloves, pipette tips, and paper towels, must be collected in a designated, sealed, and clearly labeled hazardous waste container.<sup>[1][5]</sup>
  - Liquid waste must be collected in a separate, sealed, and compatible container.<sup>[1][5]</sup>
  - Rinse water from decontaminating equipment must also be collected as hazardous waste.<sup>[5]</sup>
- Labeling:
  - Waste containers must be labeled with "Hazardous Waste," the full chemical name "**Trisodium arsenite**," and the associated hazards (e.g., "Toxic," "Carcinogen").<sup>[1][5]</sup>
- Storage and Disposal:
  - Store waste containers in a secondary containment bin in a designated and secure area.
  - Arrange for disposal through your institution's Environmental Health and Safety (EH&S) department.<sup>[1]</sup> Drain disposal is strictly prohibited.<sup>[5][12]</sup>

## Occupational Exposure Limits

These limits are for inorganic arsenic compounds and should be strictly adhered to.

| Organization | Limit (8-hour Time-Weighted Average) | Notes  |
|--------------|--------------------------------------|--|
| OSHA (PEL)   | 0.01 mg/m <sup>3</sup>               | Permissible Exposure Limit <sup>[13]</sup>                     |
| NIOSH (REL)  | 0.002 mg/m <sup>3</sup>              | Recommended Exposure Limit (15-minute ceiling) <sup>[13]</sup> |
| ACGIH (TLV)  | 0.01 mg/m <sup>3</sup>               | Threshold Limit Value <sup>[6]</sup>                           |

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